

Application Notes and Protocols: Adsorption of Acid Yellow 25 on Activated Carbon

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Compound of Interest

Compound Name: Acid Yellow 25

Cat. No.: B1290562

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Introduction **Acid Yellow 25** is an acidic dye used in various industries, including textiles. The release of this dye into wastewater poses a significant environmental threat due to its color, persistence, and potential toxicity. Adsorption using activated carbon is a highly effective and widely used method for removing such dyes from aqueous solutions. Activated carbon possesses a porous structure and a large surface area, providing abundant active sites for the adsorption of dye molecules. This document provides detailed protocols for studying the adsorption of **Acid Yellow 25** on activated carbon, including adsorbent preparation, batch adsorption experiments, and data analysis. The provided methodologies are intended for researchers and scientists in environmental science and chemical engineering.

Experimental Protocols

Protocol 1: Preparation of Activated Carbon

This protocol describes the preparation of activated carbon from a biomass precursor, such as *Paulownia tomentosa*, as an example. Commercially available activated carbon can also be used after washing and drying.

Materials:

- Biomass precursor (e.g., *Paulownia tomentosa* wood)
- Deionized (DI) water
- Furnace

- Grinder or mill
- Sieves

Procedure:

- Washing and Drying: Thoroughly wash the raw biomass with tap water followed by deionized water to remove any surface impurities like dust and soil.
- Dry the washed material in an oven at 80-110°C for 24 hours.[\[1\]](#)
- Crushing and Sieving: Grind the dried biomass into a powder using a grinder or mill.[\[2\]](#) Sieve the powder to obtain a uniform particle size (e.g., <150 µm).[\[3\]](#)
- Carbonization/Activation: Place the powdered material in a crucible and heat it in a furnace. A two-step process can be used: initial carbonization at a lower temperature (e.g., 300°C) followed by activation at a higher temperature (e.g., 600°C) under a nitrogen atmosphere to increase surface area and carbon content.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Final Preparation: After activation, allow the activated carbon to cool to room temperature. Wash it with DI water to remove any remaining impurities and dry it in an oven at 110°C for 24 hours.[\[1\]](#)
- Store the final activated carbon product in a sealed, dry container for subsequent experiments.

Protocol 2: Preparation of Adsorbate Solution (Acid Yellow 25)

Materials:

- **Acid Yellow 25** (AY 25) dye powder
- Deionized (DI) water
- Volumetric flasks
- Analytical balance

Procedure:

- Stock Solution Preparation: Accurately weigh a specific amount of AY 25 dye powder (e.g., 1 gram).
- Dissolve the powder in a 1000 mL volumetric flask with DI water to prepare a stock solution of 1000 mg/L.[7]
- Working Solutions: Prepare working solutions of desired concentrations (e.g., 10, 20, 50, 100 mg/L) by diluting the stock solution with DI water.[8] Use the dilution formula $C_1V_1 = C_2V_2$ for accurate preparation.

Protocol 3: Batch Adsorption Experiments

This protocol outlines the procedure for conducting batch adsorption studies to evaluate the effects of various parameters.

Materials & Equipment:

- Prepared activated carbon
- AY 25 working solutions
- Erlenmeyer flasks (e.g., 250 mL)
- Orbital shaker[9]
- pH meter
- 0.1M HCl and 0.1M NaOH solutions[7]
- Syringe filters or centrifuge
- UV-Vis Spectrophotometer[9]

Procedure:

- Standard Setup: In a series of Erlenmeyer flasks, add a fixed volume of AY 25 solution (e.g., 50 or 100 mL).[9][10]

- Add a predetermined mass of activated carbon (adsorbent dose) to each flask.
- Place the flasks on an orbital shaker and agitate at a constant speed (e.g., 200 rpm) and temperature.[\[9\]](#)
- Parameter Variation: To study the effect of different parameters, vary one parameter at a time while keeping others constant:
 - Contact Time: Withdraw samples at different time intervals (e.g., 5, 10, 15, 30, 60, 120, 180 min) to determine the equilibrium time.[\[4\]](#)[\[6\]](#)[\[11\]](#)
 - Adsorbent Dose: Vary the mass of activated carbon (e.g., 0.025 g to 0.2 g) in the flasks.[\[9\]](#)
 - Initial Dye Concentration: Use AY 25 solutions of different initial concentrations.
 - pH: Adjust the initial pH of the dye solutions using 0.1M HCl or 0.1M NaOH before adding the adsorbent.[\[9\]](#)
 - Temperature: Conduct the experiments at different temperatures (e.g., 293 K, 313 K, 333 K) using a temperature-controlled shaker.[\[5\]](#)[\[9\]](#)
- Sample Analysis: After agitation for the specified time, separate the adsorbent from the solution by filtration or centrifugation.[\[9\]](#)[\[10\]](#)
- Measure the final concentration of AY 25 in the filtrate using a UV-Vis spectrophotometer at the dye's maximum wavelength (λ_{max}).

Protocol 4: Data Analysis

Calculations:

- Adsorption Capacity at Equilibrium (q_e , mg/g):
 - Calculate the amount of dye adsorbed per unit mass of adsorbent using the following equation:[\[9\]](#) $q_e = (C_0 - C_e) * V / W$
 - Where:

- C_0 = Initial dye concentration (mg/L)
 - C_e = Equilibrium dye concentration (mg/L)
 - V = Volume of the solution (L)
 - W = Mass of the adsorbent (g)
- Kinetic Models: Analyze the adsorption kinetics by fitting the experimental data to models like pseudo-first-order and pseudo-second-order. The pseudo-second-order model is often found to best describe dye adsorption on activated carbon.[12][13]
 - Isotherm Models: Analyze the equilibrium data using isotherm models such as the Langmuir and Freundlich models to understand the adsorption mechanism.[4][12]
 - Thermodynamic Parameters: Calculate the Gibbs free energy (ΔG°), enthalpy (ΔH°), and entropy (ΔS°) changes to determine the spontaneity and nature of the adsorption process.[4][5]

Data Presentation

The following tables summarize key quantitative data reported for the adsorption of **Acid Yellow 25** on activated carbon.

Table 1: Kinetic Model Parameters for **Acid Yellow 25** Adsorption

Kinetic Model	Parameters	Value	Reference
Pseudo-first-order	Rate Constant (k_1)	Varies with initial concentration	[13]
Pseudo-second-order	Rate Constant (k_2)	Predominant model for the adsorption process	[13]

| | Equilibrium Adsorption Capacity ($q_{e,calc}$) | Correlates well with experimental data |[4][6] |

Table 2: Isotherm Model Parameters for **Acid Yellow 25** Adsorption

Isotherm Model	Parameters	Value	Reference
Langmuir	Maximum Adsorption Capacity (q_{\max})	555.55 mg/g	[4][5][6]
	Langmuir Constant (K_L)	-	
Freundlich	Freundlich Constant (K_F)	-	

| | Adsorption Intensity ($1/n$) | 0.85, 0.82, 0.78 at 20, 40, 60 °C |[6] |

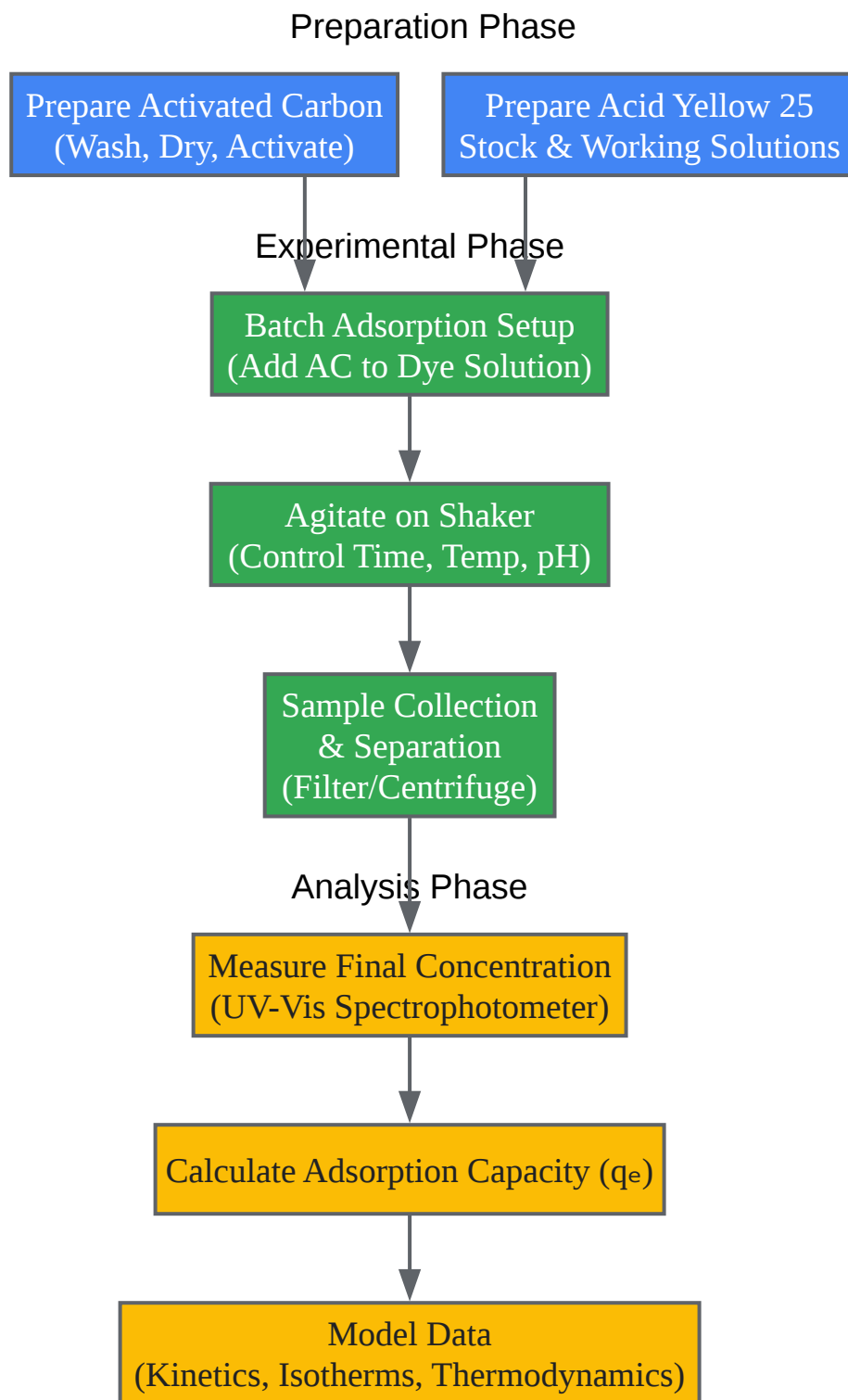
Table 3: Thermodynamic Parameters for **Acid Yellow 25** Adsorption

Thermodynamic Parameter	Symbol	Value	Interpretation	Reference
Enthalpy Change	ΔH°	19.44 kJ/mol	Endothermic process	[4][5][6]
Gibbs Free Energy Change	ΔG°	-251.72 J/mol (at 293 K)	Spontaneous	[4][5]
		-1058.06 J/mol (at 313 K)	Spontaneity increases with temperature	[4][5]
		-2367.84 J/mol (at 333 K)		[4][5]

| Entropy Change | ΔS° | Positive | Increased randomness at the solid-solution interface |[5] |

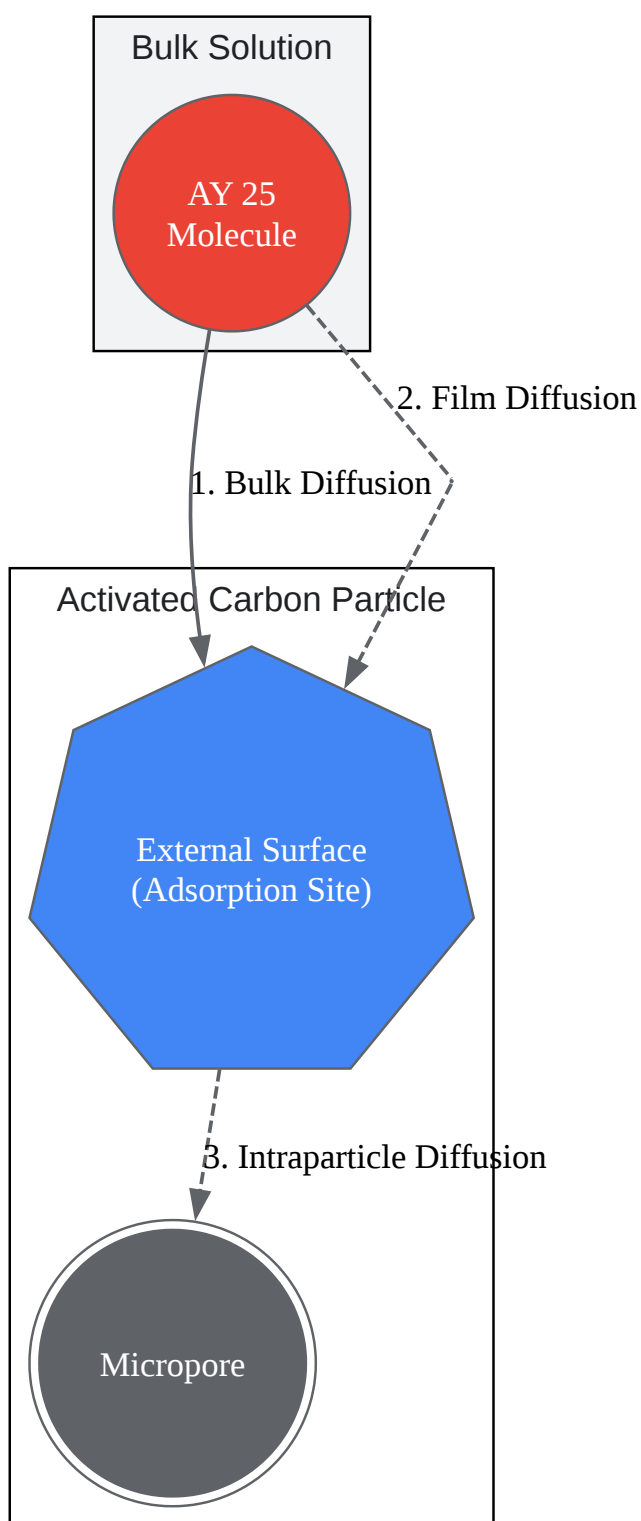
Visualizations

The following diagrams illustrate the experimental workflow and the conceptual mechanism of adsorption.



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Caption: Experimental workflow for **Acid Yellow 25** adsorption studies.



Conceptual Adsorption Mechanism

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Caption: Conceptual stages of **Acid Yellow 25** adsorption onto activated carbon.

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